

Application Notes and Protocols for DiSulfo-ICG Hydrazide Glycoprotein Labeling

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Compound of Interest

Compound Name: DiSulfo-ICG hydrazide

Cat. No.: B12375484

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Introduction

The labeling of glycoproteins is a critical technique in biomedical research and drug development, enabling the visualization, tracking, and quantification of these essential biomolecules. Indocyanine green (ICG) is a near-infrared (NIR) fluorescent dye approved by the FDA for various diagnostic applications. Its derivative, DiSulfo-ICG, offers enhanced water solubility and stability, making it an excellent candidate for bioconjugation. This document provides a detailed protocol for the labeling of glycoproteins using **DiSulfo-ICG hydrazide**.

The methodology is based on a two-step process. First, the carbohydrate moieties of the glycoprotein are oxidized to generate reactive aldehyde groups. This is typically achieved through mild periodate oxidation of cis-diols present in the sugar residues. Subsequently, the hydrazide group of DiSulfo-ICG reacts with the newly formed aldehydes to create a stable hydrazone bond, covalently attaching the fluorescent dye to the glycoprotein. This site-specific labeling approach often preserves the biological activity of the protein, as the modification occurs on the glycan chains, away from the protein's active sites.

Physicochemical and Spectral Properties of DiSulfo-ICG

Property	Value
Molecular Formula	C ₄₅ H ₅₁ ClN ₄ Na ₂ O ₁₀ S ₃
Excitation Maximum (approx.)	757 nm
Emission Maximum (approx.)	835 nm
Solvent for Stock Solution	DMSO or DMF

Experimental Protocols

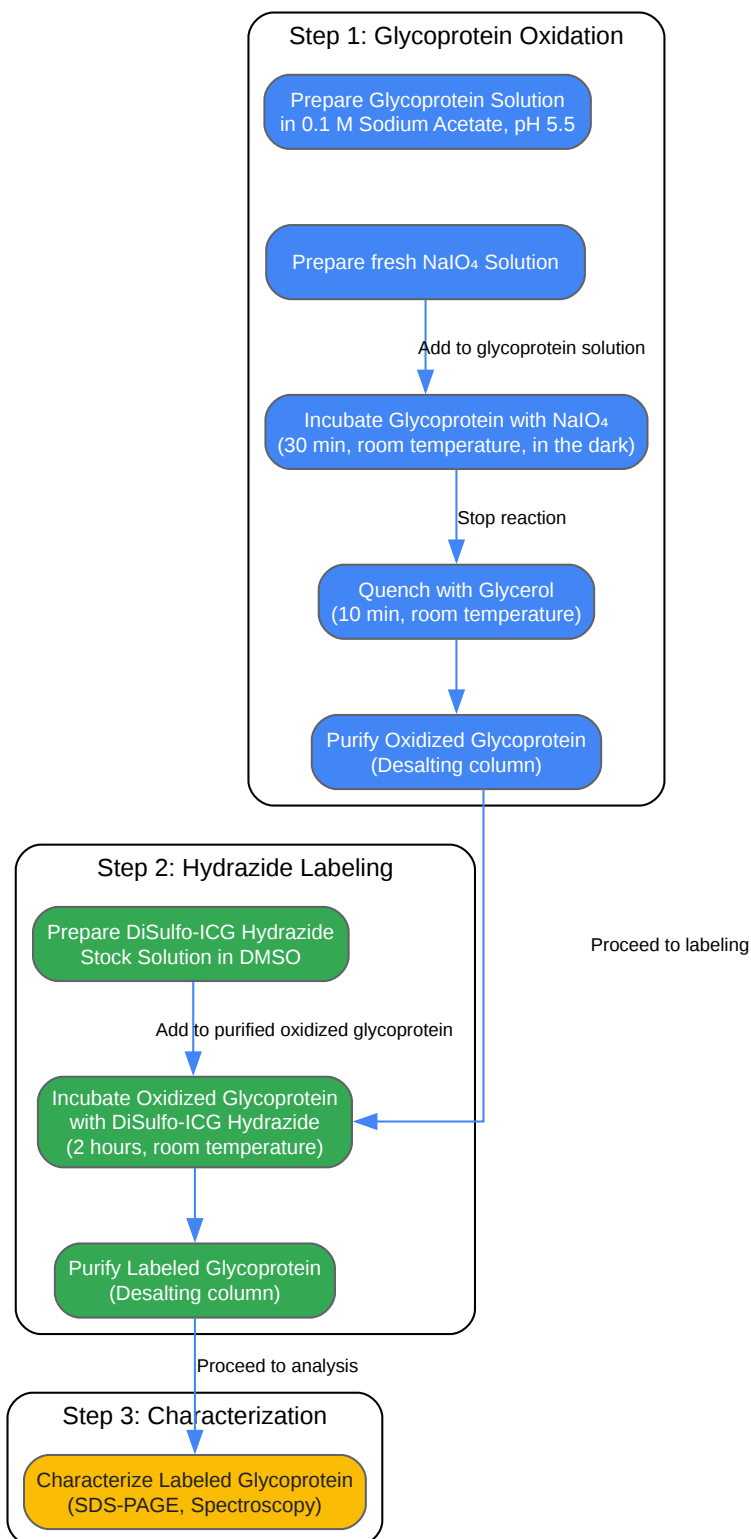
This section details the necessary reagents and step-by-step procedures for the successful labeling of glycoproteins with **DiSulfo-ICG hydrazide**.

Materials and Reagents

- Glycoprotein of interest
- **DiSulfo-ICG hydrazide**
- Sodium meta-periodate (NaIO₄)
- Anhydrous Dimethyl sulfoxide (DMSO) or Dimethylformamide (DMF)
- Glycerol
- Phosphate-buffered saline (PBS), pH 7.4
- Sodium acetate buffer, 0.1 M, pH 5.5
- Desalting columns (e.g., Sephadex G-25)
- Reaction tubes (e.g., microcentrifuge tubes)
- Orbital shaker or rotator

Experimental Workflow Diagram

Experimental Workflow for DiSulfo-ICG Hydrazide Glycoprotein Labeling

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- To cite this document: BenchChem. [Application Notes and Protocols for DiSulfo-ICG Hydrazide Glycoprotein Labeling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12375484#disulfo-icg-hydrazide-glycoprotein-labeling-protocol]

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